

2-Methylpropionic-d7 acid safety and handling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methylpropionic-d7 acid

CAS No.: 223134-74-5

Cat. No.: B032904

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An In-depth Technical Guide to the Safety and Handling of **2-Methylpropionic-d7 Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Methylpropionic-d7 acid, the deuterated analogue of isobutyric acid, is a valuable isotopically labeled compound utilized in a range of scientific applications, from metabolic research to serving as an internal standard in pharmacokinetic studies. While its chemical behavior is nearly identical to its non-deuterated counterpart, the safe and effective use of this compound demands a thorough understanding of its specific properties and associated hazards. This guide provides a comprehensive overview of **2-Methylpropionic-d7 acid**, detailing its physicochemical properties, potential hazards, and rigorous protocols for its safe handling, storage, and disposal. The methodologies outlined herein are designed to foster a self-validating system of safety, ensuring the integrity of research and the protection of laboratory personnel.

Compound Profile and Physicochemical Properties

2-Methylpropionic-d7 acid, with the chemical formula $(CD_3)_2CD_2COOH$, is a stable, isotopically labeled carboxylic acid.[1] The substitution of hydrogen with deuterium atoms results in a higher molecular weight compared to the natural compound, a key feature for its use in mass spectrometry-based quantification. The physicochemical properties are largely extrapolated from its non-deuterated form, isobutyric acid, and are crucial for risk assessment and the design of safe handling procedures.

Table 1: Physicochemical Properties of **2-Methylpropionic-d7 Acid** and Isobutyric Acid

Property	2-Methylpropionic-d7 Acid	Isobutyric Acid (for comparison)	Data Source(s)
CAS Number	223134-74-5	79-31-2	[1]
Molecular Formula	$C_4HD_7O_2$	$C_4H_8O_2$	[1][2]
Molecular Weight	95.15 g/mol	88.11 g/mol	[1][3]
Appearance	Clear, colorless liquid	Clear, colorless liquid	
Odor	Pungent, stinging	Pungent, stinging	[4]
Melting Point	approx. -47 °C (-53 °F)	-47 °C (-53 °F)	[5]
Boiling Point	approx. 153-154 °C (307-309 °F)	153-154 °C (307-309 °F)	[5]
Density	Not specified, expected > 0.95 g/cm ³	0.95 g/cm ³ at 25 °C (77 °F)	
Vapor Pressure	Not specified	1.81 mm Hg	[4]
Solubility	Soluble in water and organic solvents	Soluble in water and organic solvents	General chemical knowledge
pH	2.3 (for a 500 g/L solution of isobutyric acid)	2.3 (for a 500 g/L solution)	

Note: The physical properties of deuterated compounds are very similar to their non-deuterated counterparts. The data for isobutyric acid is presented as a reliable proxy.

Hazard Identification and GHS Classification

Understanding the hazards associated with **2-Methylpropionic-d7 acid** is the foundation of safe laboratory practice. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards. The classification is based on the properties of the non-deuterated form, isobutyric acid.

Table 2: GHS Hazard Classification

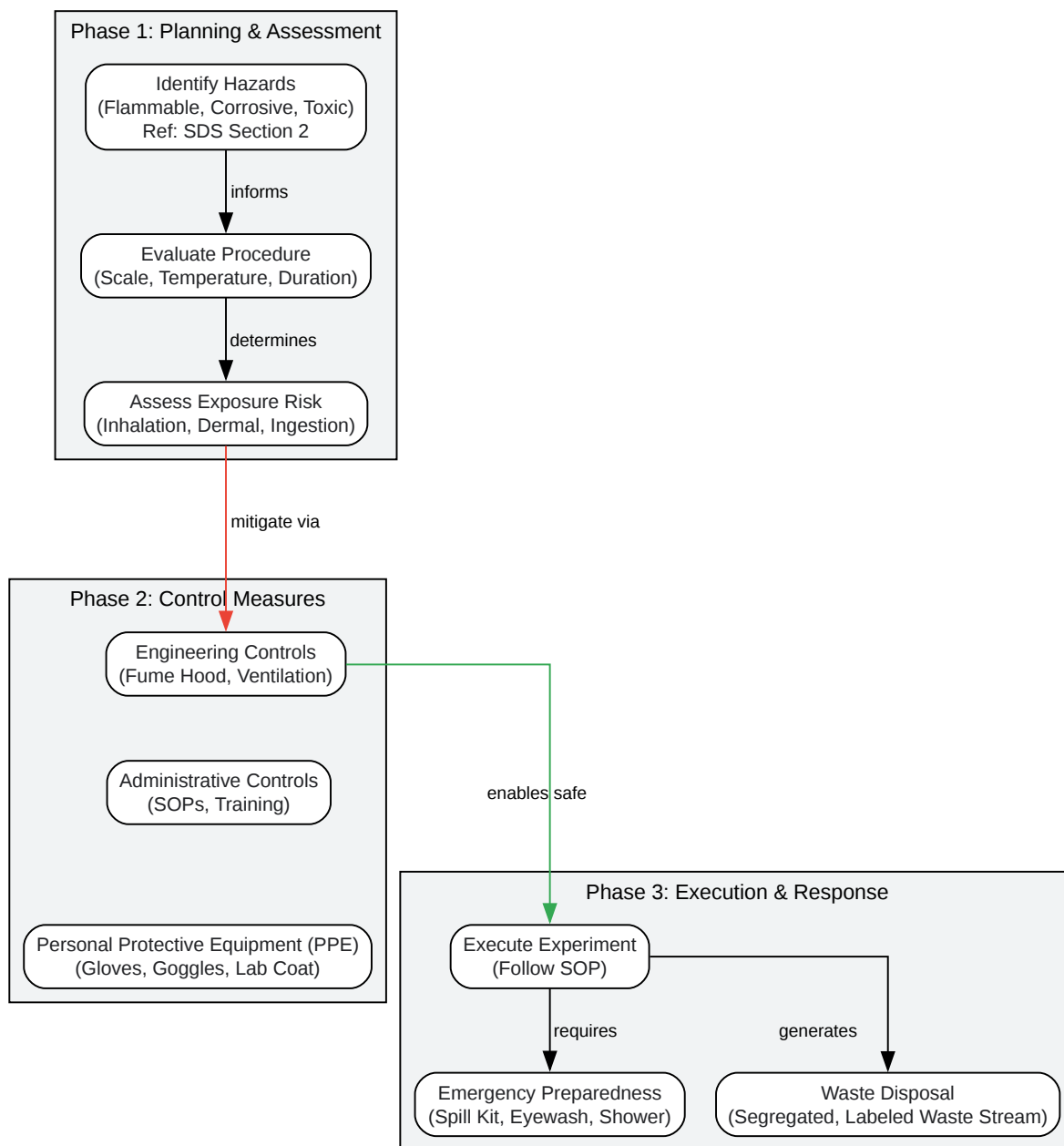
Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[3]
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life. [3]

The primary hazards are its flammability, corrosivity, and toxicity upon dermal contact or ingestion.[3] The vapor can form explosive mixtures with air, particularly at elevated temperatures.[3]

Risk Assessment and Mitigation Workflow

A systematic approach to risk assessment is critical before any handling of **2-Methylpropionic-d7 acid**. This involves identifying the hazards, evaluating the risks associated with the planned

experimental procedures, and implementing control measures to minimize these risks.



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Caption: A logical workflow for risk assessment and mitigation.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is non-negotiable. The causality behind these protocols is rooted in the compound's flammability, corrosivity, and toxicity.

Engineering Controls

The primary line of defense is to minimize exposure through engineering controls.

- **Ventilation:** All handling of **2-Methylpropionic-d7 acid** must be conducted in a certified chemical fume hood to control vapor inhalation.[6] The pungent odor of the compound serves as a sensory indicator of potential exposure, but should not be relied upon as a safe threshold.
- **Ignition Sources:** The compound is a flammable liquid.[3] Keep it away from open flames, hot surfaces, sparks, and other potential ignition sources.[3] Use of explosion-proof electrical equipment is required in areas of high concentration.[3]
- **Static Discharge:** Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment during transfers.[3]

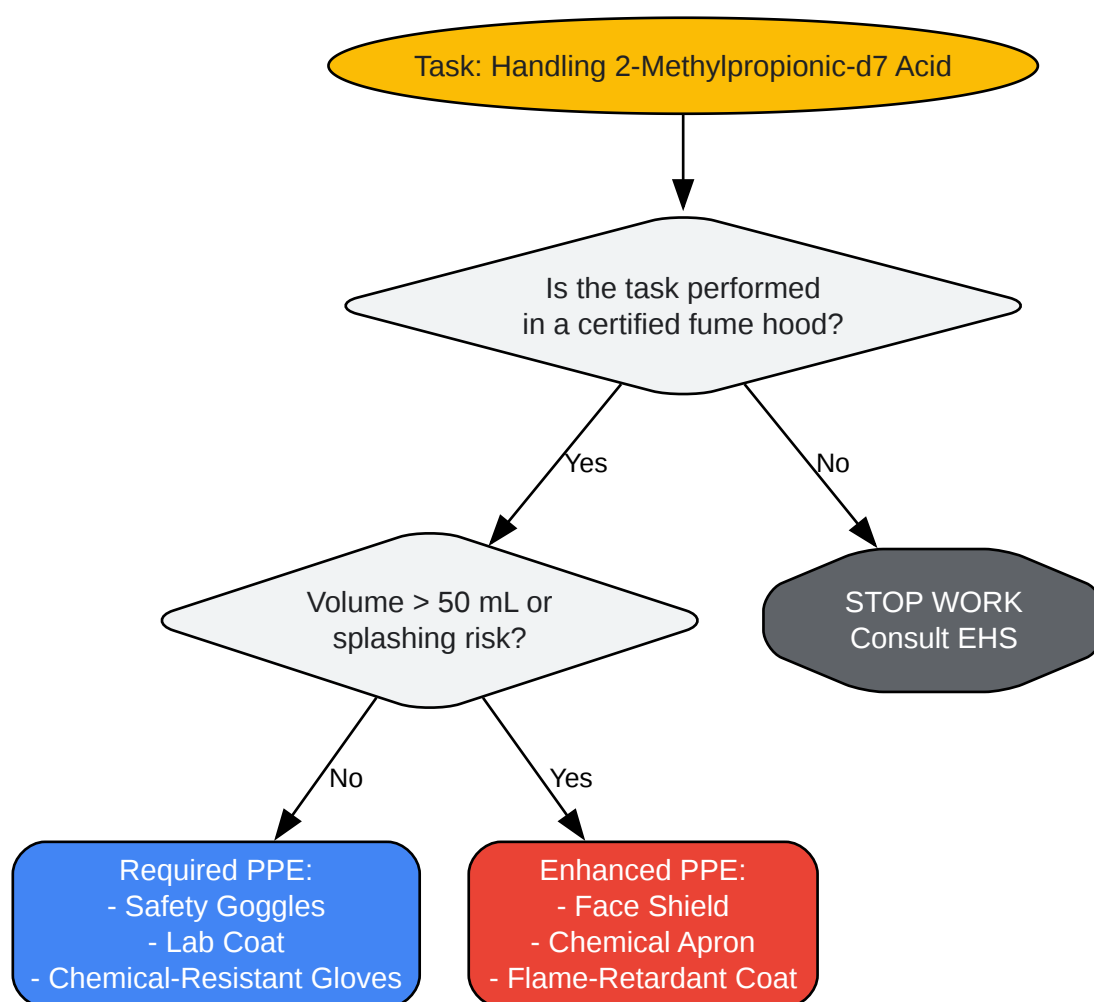
Personal Protective Equipment (PPE)

Appropriate PPE provides a crucial barrier against dermal and eye contact.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield when handling the neat compound or concentrated solutions.[3]
- **Skin Protection:**
 - **Gloves:** Use chemically resistant gloves (e.g., butyl rubber, Viton®). Nitrile gloves may offer limited protection for short-duration tasks; always check the manufacturer's compatibility data. Immediately change gloves if they become contaminated.
 - **Protective Clothing:** A flame-retardant, antistatic lab coat is recommended. For larger quantities or tasks with a high splash risk, a chemical-resistant apron or suit should be

worn.

- Respiratory Protection: If engineering controls are insufficient to maintain exposure below occupational limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.



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Caption: Decision tree for selecting appropriate PPE.

Storage Requirements

Proper storage is essential for maintaining chemical stability and preventing accidents.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[3]

- Temperature: Store at room temperature, away from heat sources.[1]
- Incompatibilities: Store separately from strong oxidizing agents, strong bases, and strong reducing agents.[6]
- Security: The compound should be stored in a locked cabinet or an area accessible only to authorized personnel.[3]

Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

First Aid Measures

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[3] This compound is corrosive and can cause severe burns, with a tendency for poor wound healing. [3]
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give small quantities of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid creating high airflow that could spread vapors.
- Control Ignition Sources: Extinguish all nearby ignition sources.

- **Containment:** For small spills, absorb with a non-combustible material like vermiculite, dry sand, or earth. Do not use combustible materials like paper towels as the primary absorbent.
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for chemical waste.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Waste Disposal:** Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[3]

Waste Disposal

Disposal of **2-Methylpropionic-d7 acid** and its contaminated materials must be handled as hazardous waste.

- **Segregation:** Collect waste in a dedicated, properly labeled, and sealed container.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name, and associated hazards (Flammable, Corrosive, Toxic).
- **Disposal Vendor:** All chemical waste must be disposed of through a licensed environmental waste management company. Do not pour down the drain, as it is harmful to aquatic life and can damage plumbing.[3]

Conclusion

2-Methylpropionic-d7 acid is an indispensable tool in modern research. Its safe and effective use is predicated on a culture of safety that prioritizes risk assessment, engineering controls, proper PPE, and emergency preparedness. By understanding the inherent hazards and adhering to the protocols outlined in this guide, researchers can minimize risks, ensure the integrity of their work, and maintain a safe laboratory environment for all.

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